

# Proper Disposal Procedures for Products Labeled "JS25"

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: JS25

Cat. No.: B10861497

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Important Initial Advisory: The designation "**JS25**" does not refer to a single, specific chemical substance. Instead, it appears as a product identifier for various chemical mixtures with significantly different compositions and associated hazards. Proper disposal procedures are entirely dependent on the specific product's formulation. It is crucial to identify the correct Safety Data Sheet (SDS) for the "**JS25**" product in your possession to ensure safe handling and disposal.

This guide provides disposal information for different products identified as "J25" or "**JS25**" based on available Safety Data Sheets.

## Section 1: AggreGloss™ J25 (Flammable Liquid)

This product is a flammable liquid and vapor containing xylene, ethylbenzene, and other hazardous components. It is harmful if inhaled, causes skin irritation, may damage fertility or the unborn child, may cause damage to hearing organs through prolonged exposure, and may be fatal if swallowed and enters airways. It is also harmful to aquatic life.<sup>[1]</sup>

## Disposal Plan

Immediate Safety Precautions:

- Wear appropriate personal protective equipment (PPE), including eye and skin protection.<sup>[1]</sup>
- Avoid breathing vapors or mists; use with adequate ventilation.<sup>[1]</sup>

- Keep away from heat, sparks, open flames, and hot surfaces. No smoking.[1][2]
- Use only non-sparking tools and take precautionary measures against static discharge.[2]

#### Step-by-Step Disposal Procedure:

- Do not dispose of as normal garbage. Do not allow the product to reach the sewage system.  
[1]
- Waste Identification: The generator of the waste is responsible for determining if it meets the definition of hazardous waste under local, state, and federal regulations.[1]
- Container Management:
  - For spills, absorb with an inert, non-combustible material such as sand, earth, vermiculite, or diatomaceous earth.[2]
  - Place the absorbed material into an appropriate, labeled waste disposal container.[2]
  - Contaminated absorbent material poses the same hazard as the spilled product.[2]
- Disposal: Dispose of the waste material through a licensed waste disposal contractor in accordance with all local, regional, national, and international regulations.[1][2]
- Uncleaned Packaging: Disposal of uncleaned packaging must be done according to federal, state, and local regulations.[1]

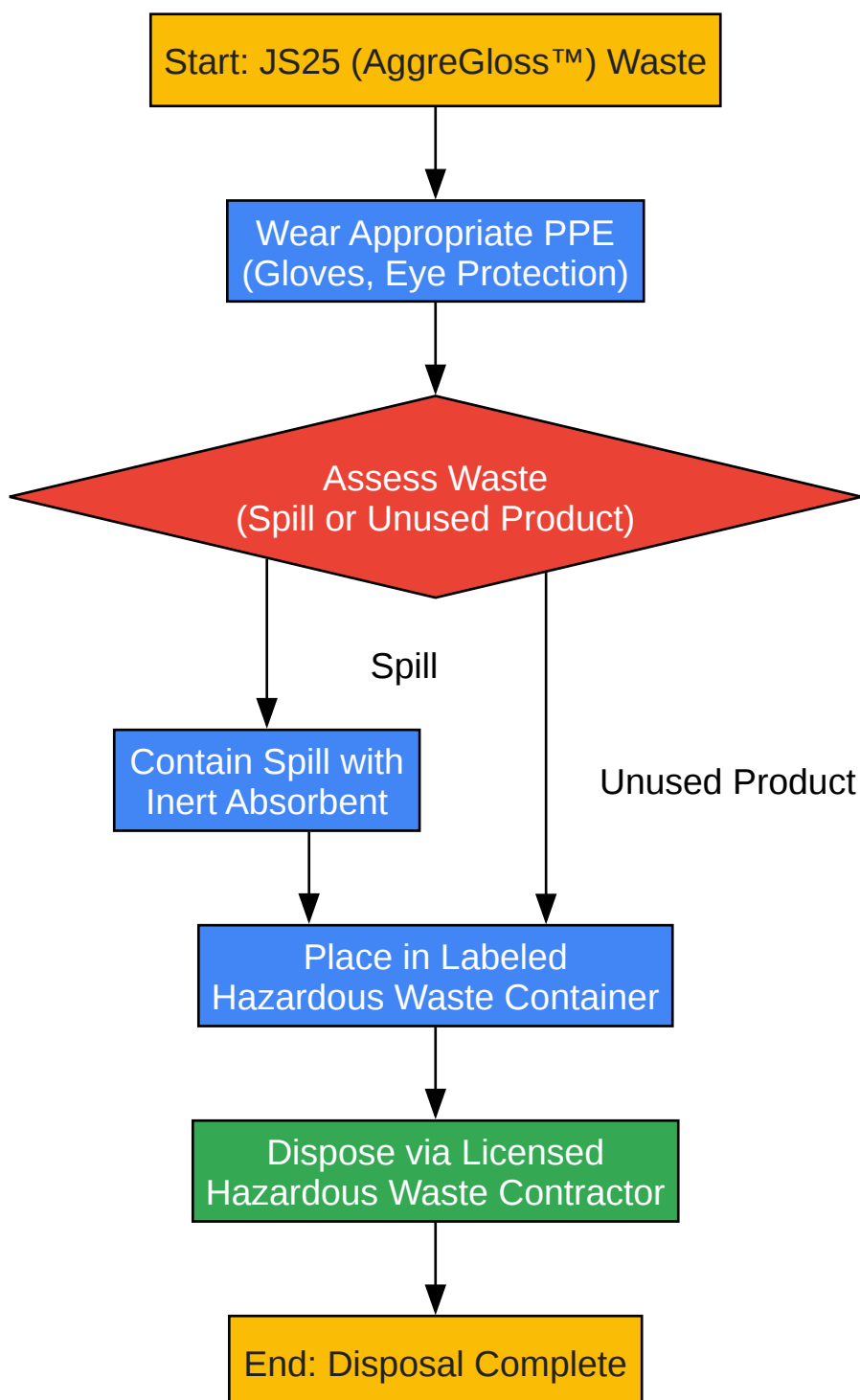
## Quantitative Data Summary

Parameter	Value	Source
Volatile Organic Compounds (VOC)	< 700 g/L	[1]
NFPA Ratings (Health, Fire, Reactivity)	1, 3, 0	[1]

## Experimental Protocols

No experimental protocols for disposal were cited in the provided search results. Disposal is based on regulatory compliance.

## Disposal Workflow for AggreGloss™ J25



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Caption: Disposal workflow for AggreGloss™ J25.

## Section 2: J25 Tablets (Coffee Machine Cleaner)

This product consists of tablets containing sodium percarbonate and sodium carbonate. It is classified as an eye irritant.[3]

### Disposal Plan

Immediate Safety Precautions:

- Wear appropriate personal protective equipment to avoid eye contact.[3]

Step-by-Step Disposal Procedure:

- Product Status: The product is not considered hazardous.[3]
- Permitted Disposal: May be disposed of into the sewer system.[3]
- Prohibited Disposal: Do not allow the product to enter the stormwater system.[3]
- Spill Cleanup: For non-contaminated spilled material, recover and place it in containers for use. For small amounts of residue, clean the surface.[3]

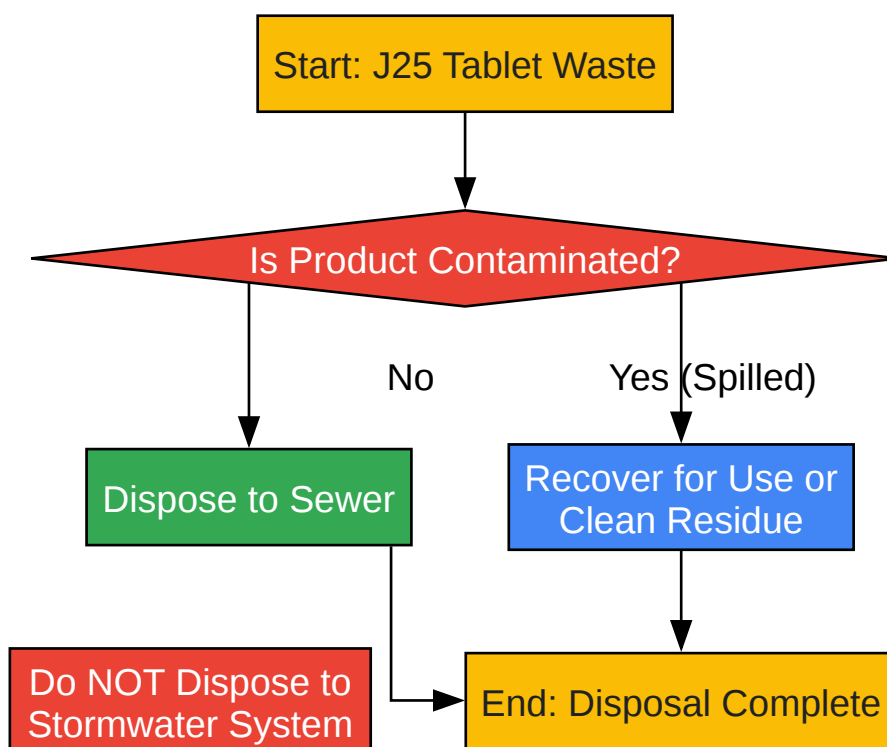
### Quantitative Data Summary

No quantitative data for disposal was provided in the search results.

### Experimental Protocols

No experimental protocols for disposal were cited in the provided search results.

### Disposal Workflow for J25 Tablets



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Caption: Disposal decision process for J25 Tablets.

## Section 3: General Guidance for Chemical Disposal

For any chemical waste, including products labeled "JS25" for which a specific SDS is not available, the following general principles apply:

- Labeling is Key: A product's label will indicate if it has hazardous properties such as being flammable, corrosive, reactive, or toxic.[4]
- Avoid Mixing: Never mix different chemical wastes, as this can create toxic gases or fires.[4]
- Container Disposal:
  - Empty chemical containers are generally not regulated as hazardous waste if they have been properly emptied by normal methods.[5]
  - For volatile organic solvents, the emptied container can be air-dried in a fume hood.[5] Other containers should be triple-rinsed with a suitable solvent, and the rinsate collected

as hazardous waste.[5]

- It may be preferable to dispose of the empty container as hazardous waste rather than generating additional waste by rinsing.[5]
- Before disposing of empty containers in regular trash, completely remove or deface the chemical labels.[5]
- Hazardous Waste Collection: The safest way to dispose of hazardous materials is to bring them to a local hazardous waste collection event or facility.[4]
- Regulatory Compliance: All hazardous waste must be managed in accordance with federal, state, and local regulations.[5] Consult 40 CFR 261 to determine if a waste is hazardous.[6] Chemical additions or alterations to a material can render it a hazardous waste.[6]

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## References

- 1. daytonsuperior.com [daytonsuperior.com]
- 2. xcart.wurthlac.com [xcart.wurthlac.com]
- 3. scribd.com [scribd.com]
- 4. des.nh.gov [des.nh.gov]
- 5. Hazardous Waste Disposal Procedures | The University of Chicago Environmental Health and Safety [safety.uchicago.edu]
- 6. images.thdstatic.com [images.thdstatic.com]
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Address: 3281 E Guasti Rd  
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Phone: (601) 213-4426  
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